

Application Note: Regioselective Synthesis of 3,4,5-Trimethylphenylacetic Acid

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Compound of Interest

Compound Name: 2-(3,4,5-trimethylphenyl)acetic acid

CAS No.: 51719-67-6

Cat. No.: B1607406

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Abstract

The synthesis of 3,4,5-trimethylphenylacetic acid presents a classic regiochemical challenge in aromatic substitution. Direct Friedel-Crafts alkylation or chloromethylation of 1,2,3-trimethylbenzene (hemimellitene) predominantly yields the 2,3,4-isomer due to the reinforcing ortho/para directing effects of the methyl groups. This application note details the thermodynamically controlled Baddeley Isomerization Route, a robust protocol that utilizes Friedel-Crafts conditions to rearrange the kinetically favored 2,4,6-trimethylacetophenone into the requisite 3,4,5-isomer, followed by a Willgerodt-Kindler modification to install the acetic acid moiety.

Part 1: Strategic Analysis & Retrosynthesis

The Regioselectivity Paradox

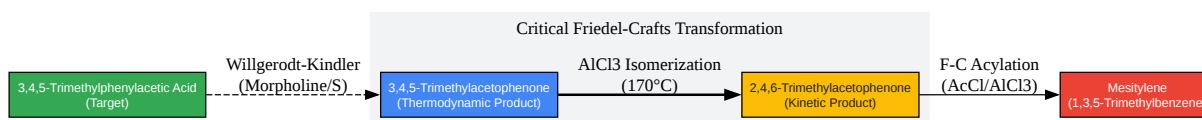
Standard electrophilic aromatic substitution (EAS) on 1,2,3-trimethylbenzene fails to access the 5-position (the "meta" position relative to the central methyl).

- Kinetic Control: Direct alkylation targets the 4-position (ortho to C3, para to C1), yielding 2,3,4-trimethyl derivatives.
- Thermodynamic Control: To achieve the 3,4,5-trimethyl pattern (a "vicinal" or "hemimellitene" pattern with a substituent at the central meta position), one must exploit the reversibility of the Friedel-Crafts reaction.

The Solution: The Baddeley Shift

The most reliable route employs a two-stage Friedel-Crafts strategy:

- Kinetic Acylation: Acetylation of mesitylene (1,3,5-trimethylbenzene) to form 2,4,6-trimethylacetophenone.
- Thermodynamic Isomerization: Heating with excess aluminum chloride () induces an intermolecular migration of the acetyl group (or intramolecular migration of methyls) to the thermodynamically stable 3,4,5-position.



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Figure 1: Retrosynthetic logic utilizing the thermodynamic equilibration of the acetyl group to bypass kinetic directing effects.

Part 2: Detailed Experimental Protocols

Phase 1: Synthesis of 2,4,6-Trimethylacetophenone

Objective: Rapid generation of the kinetic precursor.

Reagents:

- Mesitylene (1,3,5-trimethylbenzene): 1.0 eq

- Acetyl Chloride: 1.2 eq

- Aluminum Chloride (
) , anhydrous: 1.2 eq

- Solvent: Carbon Disulfide (
) or Dichloromethane (
)

Protocol:

- Setup: Equip a 3-neck flask with a reflux condenser, dropping funnel, and a drying tube (
) . Purge with
.
- Activation: Suspend anhydrous
in the solvent at 0°C.
- Addition: Add acetyl chloride dropwise. The complex will form (slight exotherm).
- Reaction: Add mesitylene dropwise over 30 minutes, maintaining temperature <10°C.
- Completion: Stir at room temperature for 2 hours. Evolution of
gas will cease.
- Quench: Pour mixture over crushed ice/HCl.
- Workup: Extract with DCM, wash with 10% NaOH (to remove any traces of acid), then brine.
Dry over
and concentrate.

- Yield: Expect >90% yield of 2,4,6-trimethylacetophenone.

Phase 2: The Baddeley Isomerization (The Core F-C Step)

Objective: Conversion of the 2,4,6-isomer to the 3,4,5-isomer via thermodynamic control. This is the critical "Friedel-Crafts" manipulation.

Reagents:

- 2,4,6-Trimethylacetophenone (Crude from Phase 1)
- Aluminum Chloride (
), anhydrous: 2.5 eq (Excess is crucial)
- No Solvent (Melt phase reaction)

Protocol:

- Mixing: In a thick-walled flask, mix the ketone with excess anhydrous .
- Heating: Heat the mixture to 170°C in an oil bath. The mixture will melt into a dark viscous syrup.
- Duration: Maintain 170°C for 1.5 to 2 hours.
 - Mechanistic Note: At this temperature, the Friedel-Crafts reaction becomes reversible. The acetyl group detaches and re-attaches, or methyl groups migrate, eventually settling in the 3,4,5-configuration which allows the acetyl group to be flanked by hydrogens rather than methyls (steric relief).
- Quench: Cool to ~80°C and carefully pour onto ice/conc. HCl. Vigorous hydrolysis of the aluminum complex will occur.
- Extraction: Extract the resulting oil with benzene or ether.

- Purification: Distill under reduced pressure.
 - Boiling Point: 135–140°C at 12 mmHg.[1][2]
 - Yield: Expect 75–80% of 3,4,5-trimethylacetophenone (pale yellow oil).[1][2]

Phase 3: Willgerodt-Kindler Oxidation

Objective: Conversion of the acetyl group to the acetic acid side chain.

Reagents:

- 3,4,5-Trimethylacetophenone: 1.0 eq
- Morpholine: 3.0 eq[3]
- Sulfur (elemental): 2.0 eq
- p-Toluenesulfonic acid (catalytic, optional)

Protocol:

- Thioamide Formation: Reflux the ketone, morpholine, and sulfur for 10–12 hours. The reaction is complete when the evolution of slows.
- Precipitation: Pour the hot reaction mixture into hot ethanol. Upon cooling, the thiomorpholide intermediate crystallizes.[1]
 - Checkpoint: 3,4,5-trimethylphenylacetothiomorpholide mp: 120–122°C.[1][3]
- Hydrolysis: Filter the crystals and reflux them in a mixture of Glacial Acetic Acid (50%), (10%), and Water (40%) for 5 hours.
- Isolation: Pour into water. The crude acid precipitates.[3][4]

- Purification: Dissolve in 5% NaOH (filtering off any unreacted material), then re-acidify with dilute HCl. Recrystallize from benzene/petroleum ether.[1][2]

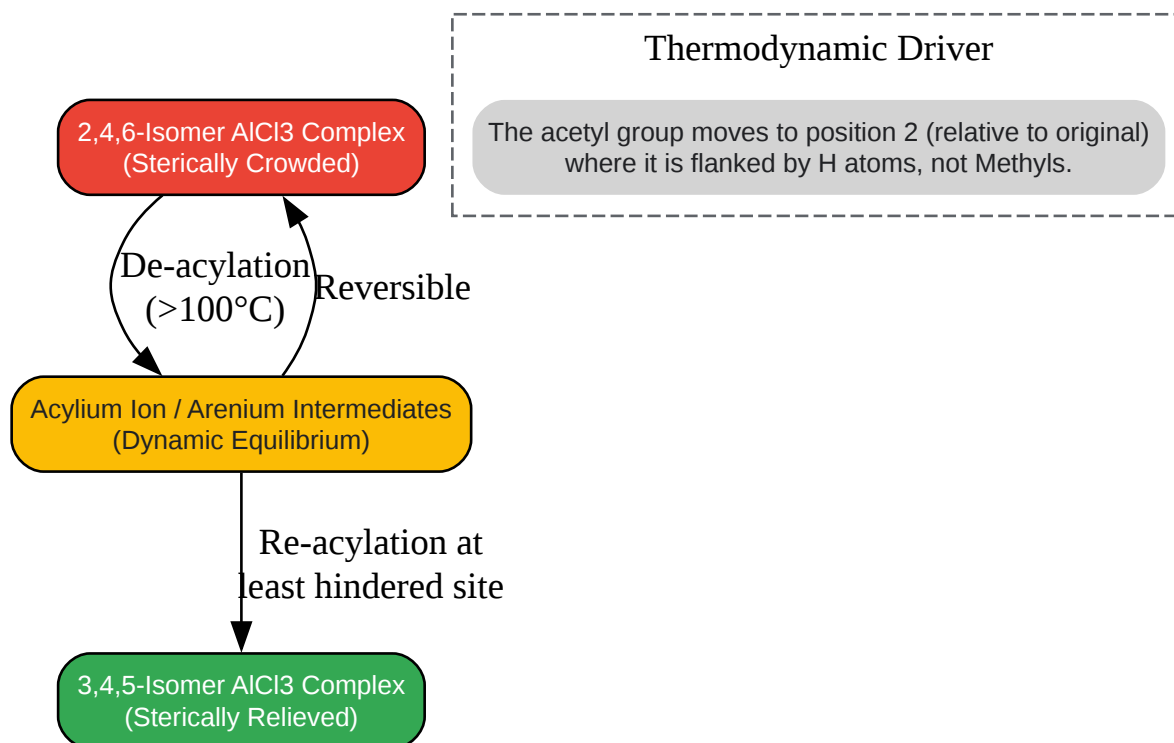
Part 3: Quantitative Data & Specifications

Physical Properties Table[5]

Compound	Role	MW (g/mol)	MP/BP	Yield (Step)
Mesitylene	Starting Material	120.19	BP: 164.7°C	N/A
2,4,6-Trimethylacetophenone	Kinetic Intermediate	162.23	BP: 240°C	~90%
3,4,5-Trimethylacetophenone	Thermodynamic Intermediate	162.23	BP: 135°C (12mm)	~80%
3,4,5-Trimethylphenylacetic Acid	Target Product	178.23	MP: 125-126°C	~88% (Hydrolysis)

Reaction Mechanism: The Isomerization Event

The diagram below illustrates the steric driving force behind the AlCl₃-mediated rearrangement.



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Figure 2: Mechanistic flow of the Baddeley Isomerization. The migration is driven by the relief of steric strain between the bulky acetyl-AlCl₃ complex and the ortho-methyl groups.

Part 4: Troubleshooting & Critical Controls

- Moisture Sensitivity (Phase 1 & 2):

is highly hygroscopic. Use freshly sublimed or high-quality anhydrous reagent. Any water present will deactivate the catalyst and produce HCl gas violently.

- Temperature Control (Phase 2): The isomerization requires 170°C. Below 150°C, the reaction is too slow; above 190°C, polymerization/tarring occurs. Use a silicone oil bath with a digital thermometer.
- Hydrolysis (Phase 3): The thiomorpholide is robust. If the acid hydrolysis is slow, adding a small amount of acetic acid helps solubilize the intermediate.
- Regiochemistry Verification:

- ¹H NMR (Target Acid): Look for the aromatic signal. The 3,4,5-substitution pattern yields a singlet for the 2 aromatic protons (positions 2 and 6 are equivalent).
- Contrast: The 2,3,4-isomer would show a pair of doublets (AB system).

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